

Disperse Red 167: Proper Disposal Procedures & Safety Protocol

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Compound of Interest

Compound Name: DisperseRed167

Cat. No.: B8133371

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Executive Summary & Core Directive

Disperse Red 167 (CAS: 61968-52-3 / 26850-12-4) is a monoazo dye characterized by low water solubility and high thermal stability. While not classified as a federally listed RCRA hazardous waste (P or U list) in its pure form, it poses specific environmental hazards (aquatic toxicity) and sensitization risks that mandate strict containment.^[1]

The Golden Rule: Zero Drain Disposal. Under no circumstances should Disperse Red 167, or aqueous dispersions containing it, be discharged into municipal sewer systems.^[1] All waste must be segregated and incinerated via a licensed chemical waste contractor.

Technical Hazard Profile (The "Why" Behind the Protocol)

To handle this chemical safely, you must understand its physicochemical behavior.

Property	Data	Operational Implication
Chemical Class	Monoazo Dye	Potential to release aromatic amines under reducing conditions; skin sensitizer.
Solubility (Water)	Insoluble / Dispersible	Do not flush. It will settle in traps or pass through treatment plants, accumulating in biosolids.[1]
Solubility (Organic)	Soluble in Acetone, DMF	Acetone is the primary decontamination solvent.
Physical State	Dark Red Powder	High risk of airborne particulate generation. Respiratory protection is critical.
Environmental	Aquatic Toxicity (H412)	Must be isolated from environmental release pathways.[2]

Personal Protective Equipment (PPE)

Standard lab coats and safety glasses are insufficient for dry powder handling due to the fine particulate nature of disperse dyes.

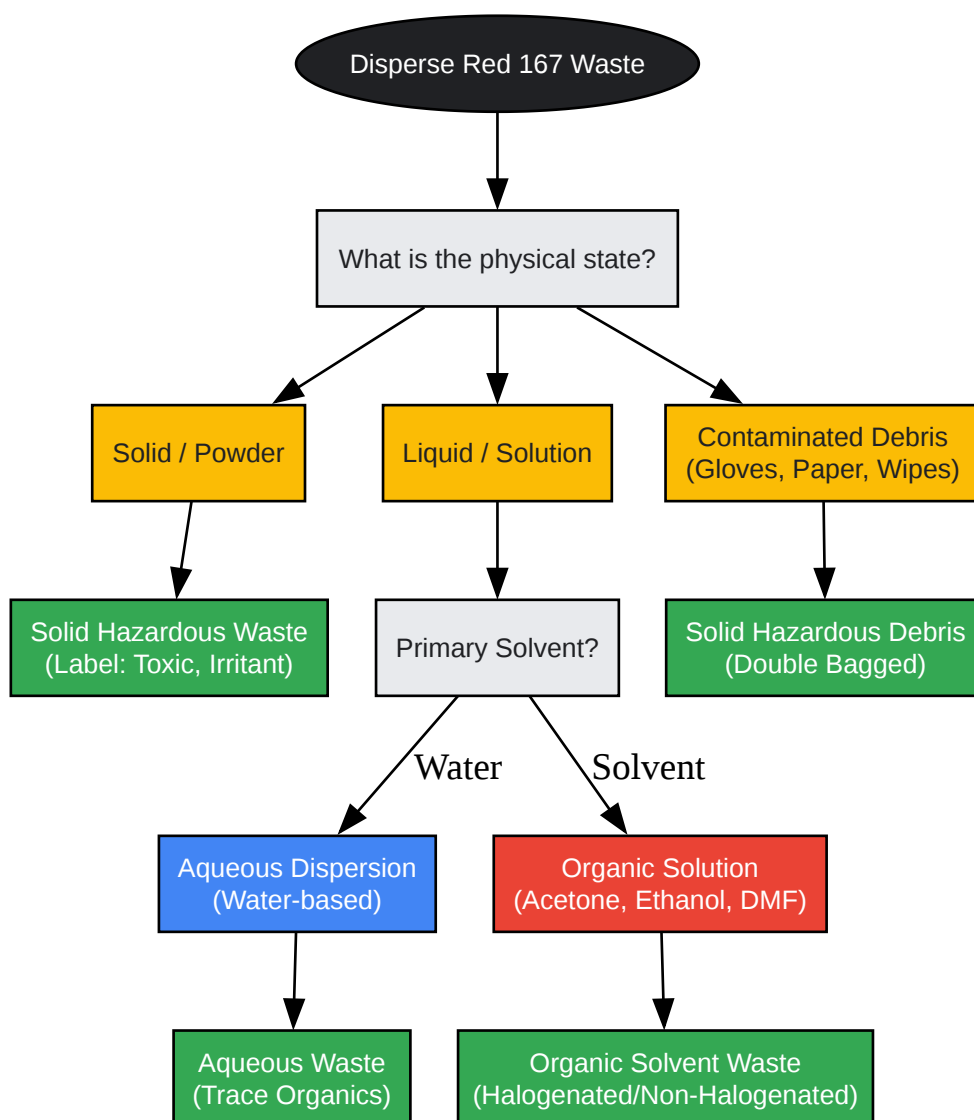
- Respiratory: N95 respirator (minimum) or P100 HEPA filter if handling >10g of dry powder outside a fume hood.
- Dermal: Nitrile gloves (0.11 mm thickness minimum). Double-glove if dissolving in organic solvents like acetone or DMF to prevent permeation.
- Ocular: Chemical safety goggles (tight-fitting) are required. Face shields are recommended during scale-up operations.

Waste Segregation & Classification

Proper segregation prevents dangerous chemical reactions and ensures regulatory compliance.

Decision Logic for Waste Streams

Use the following logic to determine the correct waste stream for your material.



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Caption: Waste segregation logic flow. Ensure aqueous dispersions are NOT poured down the drain.[2]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Powder)

- Container: High-density polyethylene (HDPE) wide-mouth jar.
- Labeling: "Hazardous Waste - Solid." Constituents: "Disperse Red 167."^{[3][4][5][6][7][8][9][10]} Hazard Checkbox: "Toxic" and "Irritant."
- Procedure:
 - Transfer waste powder using a dedicated spatula or scoop to minimize dust.
 - Wipe the thread of the container with a dry tissue before closing to ensure a tight seal.
 - Place the container in the satellite accumulation area.

Protocol B: Liquid Waste (Aqueous Dispersions)

- Context: Dye baths or wash water.
- Container: Polyethylene carboy (5L or 20L).
- Labeling: "Hazardous Waste - Aqueous." Constituents: "Water (99%), Disperse Red 167 (<1%)."^[1]
- Critical Note: Even though the dye is insoluble, the suspension is toxic to aquatic life.
- Procedure:
 - Pour liquid into the carboy using a funnel.
 - Do not fill >90% capacity to allow for thermal expansion.
 - Cap tightly.

Protocol C: Liquid Waste (Organic Solutions)

- Context: Decontamination rinsates (Acetone/Ethanol) or stock solutions.
- Container: Solvent safety can (steel or fluorinated HDPE) or glass bottle if volume is <4L.

- Labeling: "Hazardous Waste - Flammable/Organic." Constituents: "Acetone, Disperse Red 167."^{[1][4]}
- Procedure:
 - Segregate based on the solvent (e.g., Non-Halogenated).
 - Disperse Red 167 is stable in common organic solvents and does not require special stabilization.

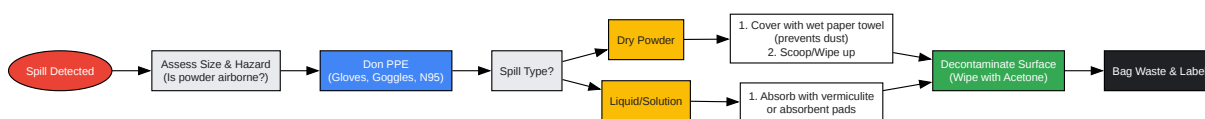
Spill Management & Decontamination

Because Disperse Red 167 is a fine powder, spills spread easily via air currents.^[1] Do not use compressed air to clean surfaces.

Decontamination Solvent

Acetone is the solvent of choice. Water will only smear the dye; ethanol is moderately effective but slower.

Spill Response Workflow



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Caption: Operational workflow for containing and cleaning Disperse Red 167 spills.

Regulatory Compliance

- RCRA (USA): Disperse Red 167 is not a P- or U-listed waste. However, under 40 CFR 262.11, the generator must determine if the waste exhibits hazardous characteristics.^[1] Due to aquatic toxicity, it is best practice to manage it as Non-RCRA Regulated Chemical Waste

(unless mixed with listed solvents like Acetone, which triggers F-listing or D001 ignitability).

[1]

- TSCA: Ensure any R&D use complies with the TSCA exemption requirements if the substance is not on the inventory for your specific application.
- Sanitation Districts: Strictly prohibited from sewer discharge due to "pass-through" and "interference" regulations regarding colored effluent and toxic organics.

References

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